

Potential biological activity of substituted pyrrole-2-carboxylates

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Compound of Interest

Compound Name: *Methyl 4-formyl-1-methyl-1H-pyrrole-2-carboxylate*

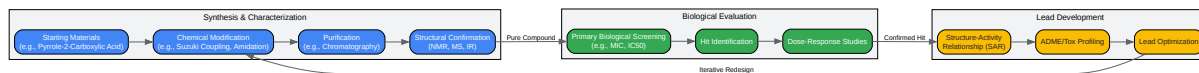
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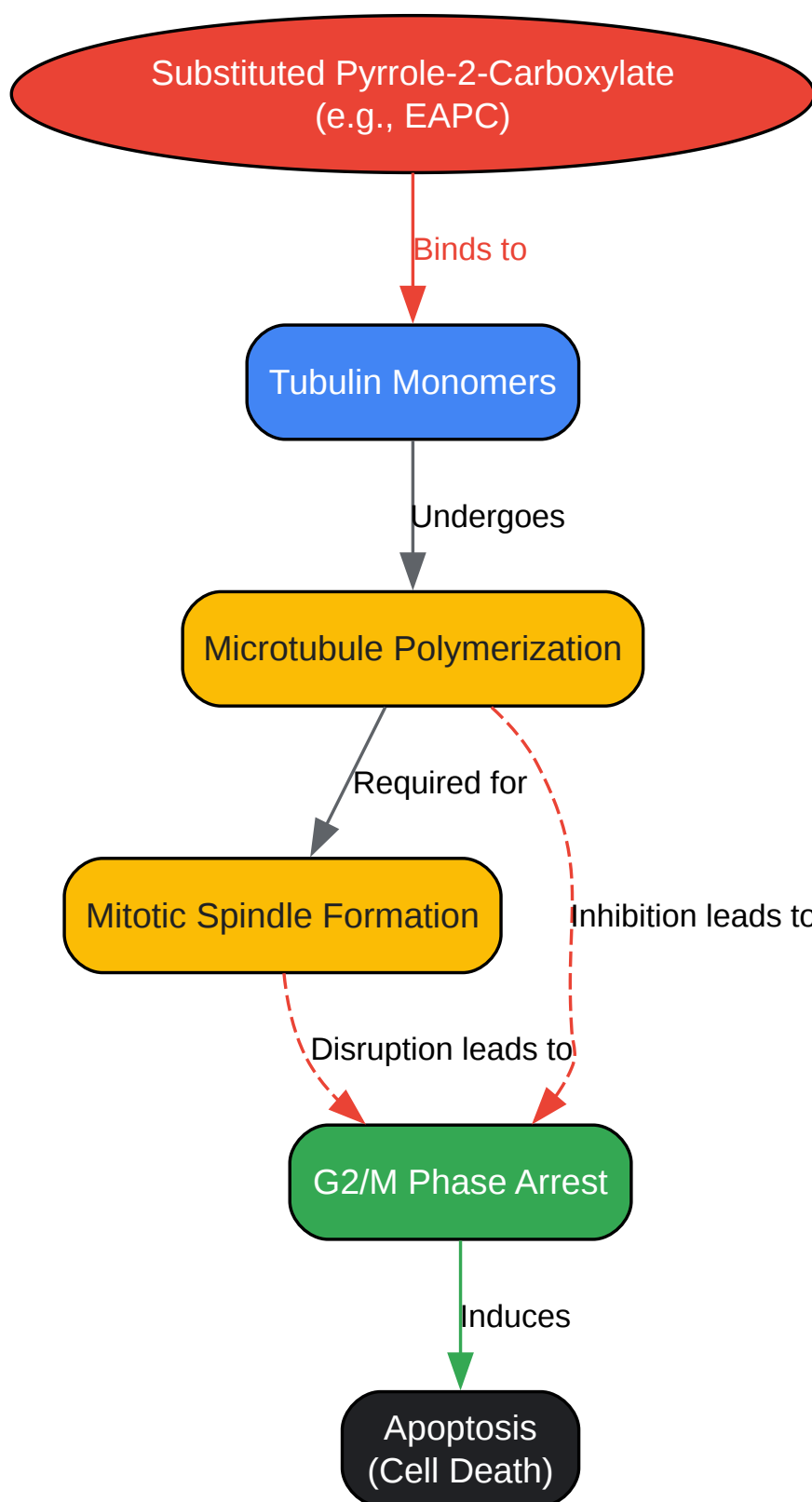
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General Synthesis Strategies

The synthesis of substituted pyrrole-2-carboxylate derivatives often involves multi-step reactions. A common approach begins with a commercially available pyrrole-2-carboxylic acid or its ester, which is then modified through various chemical reactions. For instance, the synthesis of pyrrole-2-carboxamides can be achieved by coupling the corresponding carboxylic acid with various amines.[5] Another key strategy is the Suzuki coupling reaction, used to introduce aryl or heteroaryl substituents onto the pyrrole ring, allowing for a diverse range of derivatives.[6]

Below is a generalized workflow for the synthesis and initial evaluation of novel pyrrole-2-carboxylate derivatives.





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